

Essential Guide to the Safe Disposal of 9-O-Methyl-4-hydroxyboeravinone B

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Compound of Interest

Compound Name: 9-O-Methyl-4-hydroxyboeravinone
B
Cat. No.: B131129

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides detailed procedures for the safe disposal of **9-O-Methyl-4-hydroxyboeravinone B**, a compound noted for its potential biological activities. Adherence to these guidelines is essential to mitigate risks and ensure compliance with regulatory standards.

Immediate Safety and Hazard Information

9-O-Methyl-4-hydroxyboeravinone B is classified as a hazardous substance.^[1] All handling and disposal procedures must be conducted with appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Work should be performed in a well-ventilated area or under a fume hood.

Known Hazards:

- Harmful if swallowed^[1]
- Causes skin irritation^[1]
- Causes serious eye irritation^[1]
- May cause respiratory irritation^[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **9-O-Methyl-4-hydroxyboeravinone B**.

Property	Value	Source
Molecular Weight	342.3 g/mol	[2] [3] [4]
Molecular Formula	C ₁₈ H ₁₄ O ₇	[1] [2] [4]
Storage Temperature	Room temperature or 2-8°C	[3] [4]

Step-by-Step Disposal Protocol

Given the hazardous nature of **9-O-Methyl-4-hydroxyboeravinone B**, it must be disposed of as hazardous chemical waste. Do not dispose of this compound down the drain or in regular trash.

1. Waste Identification and Segregation:

- Clearly label a dedicated, sealable, and chemically compatible waste container as "Hazardous Waste: **9-O-Methyl-4-hydroxyboeravinone B**".
- Keep this waste stream separate from other chemical wastes to avoid potential reactions.

2. Collection of Waste:

- Solid Waste:** Collect any solid **9-O-Methyl-4-hydroxyboeravinone B**, including residues and contaminated items (e.g., weigh boats, contaminated filter paper), in the designated hazardous waste container.
- Contaminated Labware:** Disposable labware (e.g., pipette tips, centrifuge tubes) that has come into contact with the compound should be placed in a sealed bag within the hazardous waste container. Non-disposable glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or acetone) three times. The rinsate must be collected as hazardous waste.

- Solutions: Collect all solutions containing **9-O-Methyl-4-hydroxyboeravinone B** in a designated, sealed container for liquid hazardous waste.

3. Storage of Waste:

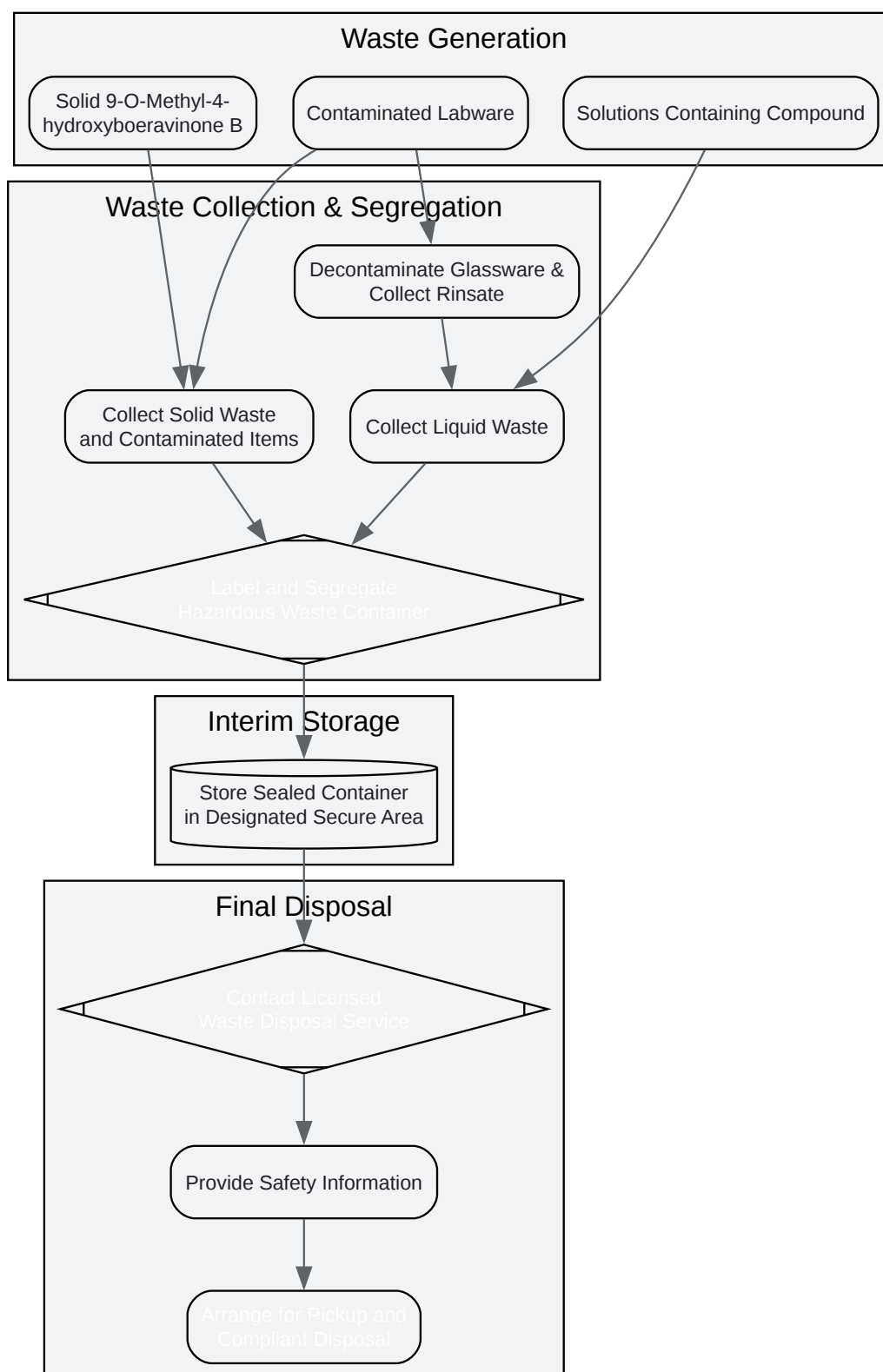
- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Ensure the storage area is cool and dry.

4. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through a licensed environmental waste management company.^[5]
- Provide the waste management company with all available safety information for **9-O-Methyl-4-hydroxyboeravinone B**.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.^{[6][7]} The majority of hazardous chemical waste from laboratories is typically incinerated at a permitted facility.^{[6][7]}

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **9-O-Methyl-4-hydroxyboeravinone B**.



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Caption: Workflow for the safe disposal of **9-O-Methyl-4-hydroxyboeravinone B**.

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